

Proper Disposal of 3-Nitropentane: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: 3-Nitropentane

Cat. No.: B1214299

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For researchers, scientists, and drug development professionals, adherence to strict safety and disposal protocols is paramount when handling chemical compounds. This guide provides essential, immediate safety and logistical information for the proper disposal of **3-nitropentane**, ensuring the safety of laboratory personnel and compliance with environmental regulations.

Immediate Safety and Handling Precautions

Before beginning any disposal procedures, it is crucial to be aware of the hazards associated with **3-nitropentane**. It is a flammable liquid and vapor, harmful if swallowed, in contact with skin, or inhaled, and causes skin and serious eye irritation.^[1] Always handle this chemical in a well-ventilated area, preferably within a chemical fume hood, and wear appropriate personal protective equipment (PPE), including nitrile gloves, chemical safety goggles, and a lab coat.

Step-by-Step Disposal Protocol

The primary and recommended method for the disposal of **3-nitropentane** is through a licensed professional waste disposal service. This ensures that the chemical is managed in accordance with all applicable local, state, and federal regulations.

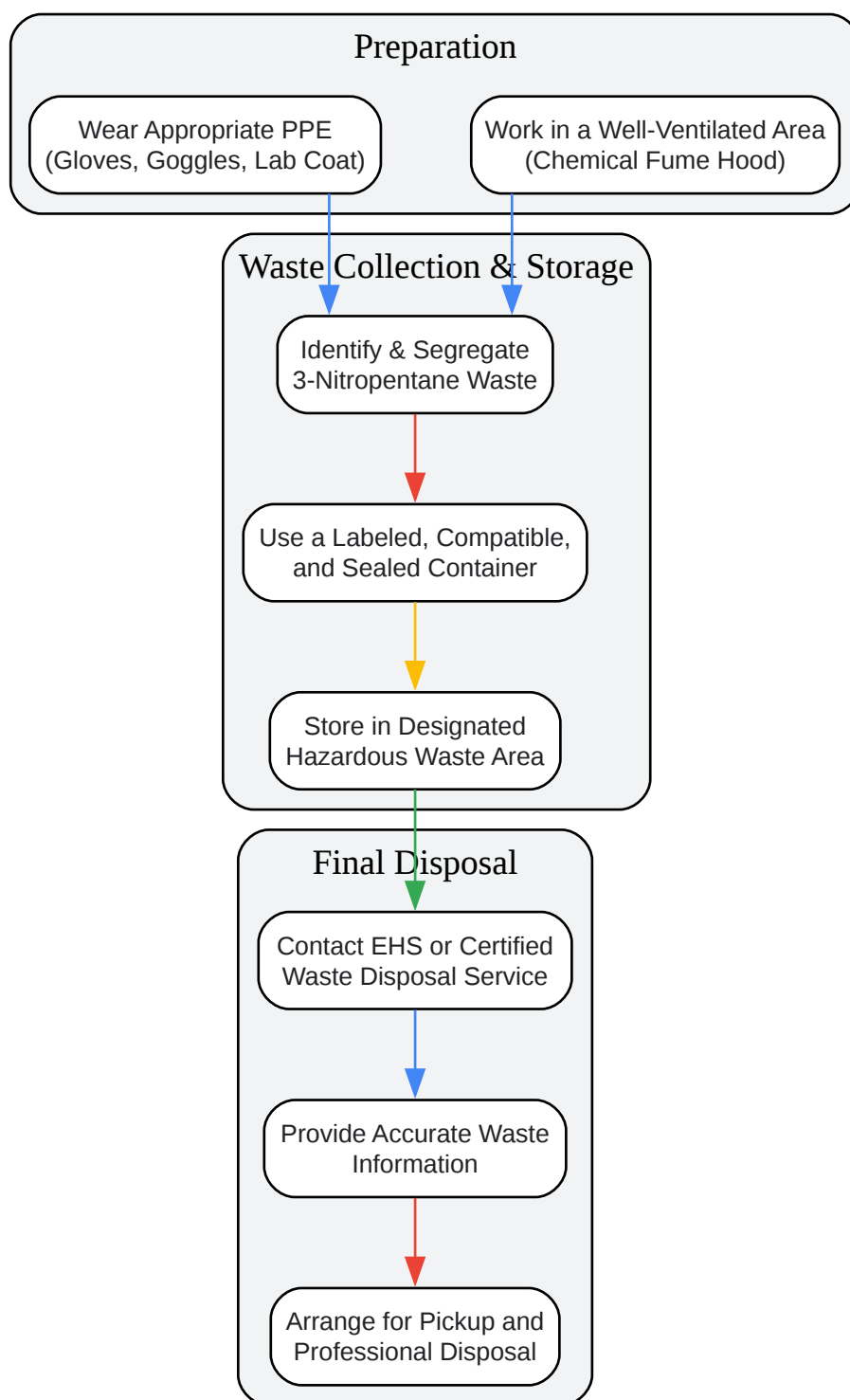
- Waste Identification and Segregation:
 - Clearly label a dedicated, chemically compatible waste container with "Hazardous Waste," "**3-Nitropentane**," and its CAS number (551-88-2).

- Segregate **3-nitropentane** waste from other waste streams, particularly from acids, bases, and oxidizing agents, to prevent potentially hazardous reactions.[2] Do not mix halogenated and non-halogenated waste streams.[3][4]
- Containerization:
 - Use a dedicated, leak-proof, and chemically compatible container for collecting the waste. High-density polyethylene (HDPE) or glass containers are generally suitable.
 - Ensure the container is tightly sealed to prevent the release of vapors.[5][6][7]
 - Do not fill the container to more than 75-90% of its capacity to allow for vapor expansion. [2][6]
- Storage:
 - Store the sealed waste container in a designated, secure, and well-ventilated hazardous waste accumulation area.
 - The storage area should be away from heat, sparks, open flames, and other ignition sources.[8]
 - Store hazardous chemicals below eye level.[9]
- Arranging for Professional Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) department or a certified hazardous waste disposal company to arrange for pickup.
 - Provide the waste disposal company with a complete and accurate description of the waste, including its chemical name, CAS number, and any known hazards.

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C5H11NO2	[1] [10] [11]
Molecular Weight	117.15 g/mol	[1]
Boiling Point	156.3°C at 760 mmHg	[11]
Flash Point	46.1°C	[11]
Density	0.943 g/cm ³	[11]

Experimental Workflow for Disposal



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Caption: Workflow for the proper disposal of **3-Nitropentane**.

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